Technical Guide: Precision Identification and Synthesis of tert-Butoxycarbonyl (Boc) Cefprozil Intermediates

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Compound of Interest

Compound Name:	*N-Boc-Cefprozil*
Cat. No.:	*B13864821*

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Executive Summary & Chemical Identity

In the semi-synthesis of Cefprozil (a second-generation cephalosporin), the term "tert-butoxycarbonyl cefprozil intermediate" typically refers to one of two distinct chemical entities, depending on the stage of the workflow:

- The Activated Side Chain:N-Boc-p-hydroxyphenylglycine (Boc-PHPG), used as the acylating agent.
- The Protected Conjugate:**N-Boc-Cefprozil**, the transient species formed immediately before the final deprotection step.

Precise identification of these compounds is critical for regulatory filing and process reproducibility. The table below resolves the ambiguity surrounding their CAS numbers and chemical structures.

Definitive CAS Number Resolution Table

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Compound Identity	Common Name	CAS Number	Molecular Formula	Role in Synthesis
Primary Precursor	Boc-D-PHPG	36922-72-2		The commercially sourced starting material providing the side chain.
Nucleus	7-APRA	120709-09-3		The cephalosporin core (Z-isomer).
Protected Intermediate	N-Boc-Cefprozil	95245-30-0*		The coupled, protected antibiotic before acid hydrolysis.
Final API	Cefprozil (Anhydrous)	92665-29-7		The final deprotected drug substance.

*Note: CAS 95245-30-0 is often associated with specific catalog entries (e.g., isobutyl formate derivatives) or reference standards for the protected species. In industrial "one-pot" processes, this intermediate is rarely isolated.

Synthetic Pathway & Mechanistic Insight

The synthesis of Cefprozil via the Boc strategy relies on the Mixed Anhydride Method or the Active Ester Method. The Boc group is selected for its acid lability, allowing deprotection under conditions that preserve the sensitive

-lactam ring and the cis (Z) geometry of the C3-propenyl group.

The Logic of Boc Protection

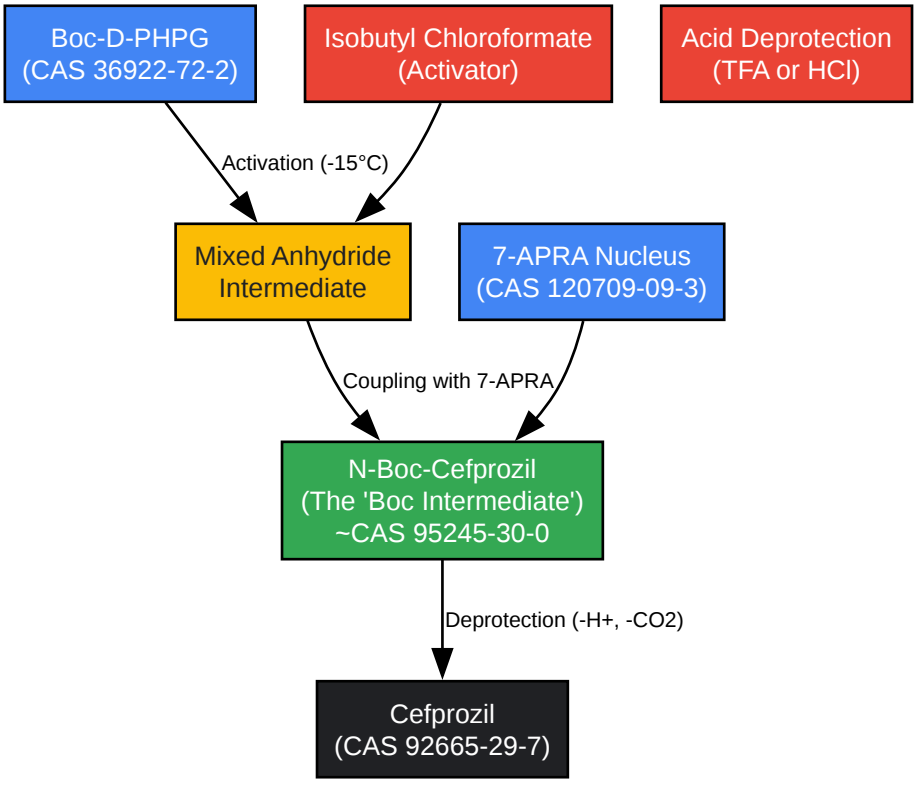
- Causality: The amino group of the p-hydroxyphenylglycine side chain is nucleophilic. Without protection (Boc), it would self-polymerize during activation.

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- Stereochemical Control: Using Boc-D-p-hydroxyphenylglycine (CAS 36922-72-2) is mandatory. The D-configuration (R-isomer) corresponds to the bioactive form of Cefprozil. Using the L-isomer (CAS 30925-07-6, often confused in searches) yields an inactive diastereomer.

Reaction Workflow Diagram

The following diagram illustrates the convergent synthesis and the critical points where the "Boc-Intermediate" exists.



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Figure 1: Convergent synthesis pathway of Cefprozil highlighting the formation of the N-Boc intermediate.

Experimental Protocol: Synthesis of N-Boc-Cefprozil

Disclaimer:This protocol is for research purposes only and requires a fume hood and standard PPE.

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Reagents & Materials

- Substrate: 7-Amino-3-[(Z)-1-propenyl]-3-cephem-4-carboxylic acid (7-APRA).
- Acylating Agent: Boc-D-p-hydroxyphenylglycine.
- Activator: Ethyl chloroformate or Isobutyl chloroformate.
- Base: N-Methylmorpholine (NMM) or Triethylamine (TEA).
- Solvent: Anhydrous DMF or Dichloromethane (DCM).

Step-by-Step Methodology

This protocol uses the Mixed Anhydride method, favored for its high yield and reduced racemization compared to acid chloride methods.

- Activation (Formation of Mixed Anhydride):
  - Dissolve Boc-D-PHPG (1.0 eq) in anhydrous DCM.
  - Cool the solution to -20°C to -30°C. Reasoning: Low temperature prevents the decomposition of the unstable mixed anhydride and suppresses racemization.
  - Add NMM (1.1 eq) followed by Isobutyl chloroformate (1.1 eq) dropwise.
  - Stir for 30–45 minutes at -20°C.
- Coupling (Formation of **N-Boc-Cefprozil**):
  - In a separate vessel, dissolve 7-APRA (1.0 eq) in a mixture of DCM/DMF containing TEA (1.0 eq) to solubilize the zwitterionic nucleus.
  - Transfer the cold mixed anhydride solution into the 7-APRA solution slowly, maintaining the temperature below -10°C.
  - Self-Validating Step: Monitor reaction progress via HPLC. The disappearance of the 7-APRA peak and the appearance of a less polar peak (**N-Boc-Cefprozil**) indicates success.

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- Isolation (Optional):
  - While often deprotected in situ, the N-Boc intermediate can be isolated by washing the organic layer with dilute citric acid (to remove base) and brine, followed by evaporation.
  - Result: An off-white foam or solid corresponding to the protected intermediate (approx. MW 489.5 Da).
- Deprotection:
  - Dissolve the residue in DCM.
  - Add Trifluoroacetic acid (TFA) or Formic acid (98%) at 0°C.
  - Stir until HPLC confirms conversion to Cefprozil.

Critical Quality Attributes (CQAs) & Troubleshooting

Stereochemical Integrity (Z vs E Isomers)

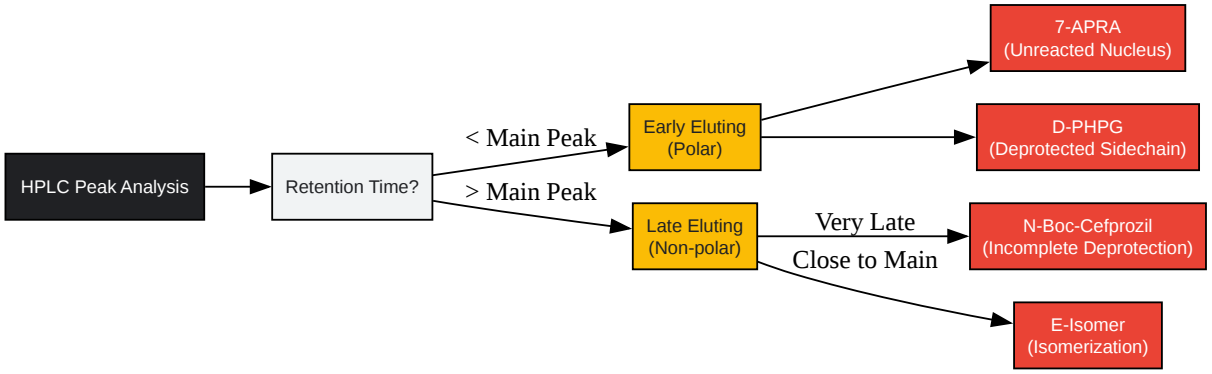
Cefprozil exists as a mixture of Z (cis) and E (trans) isomers, with the Z-isomer being the pharmacologically dominant form (typically >90%).

- Risk: The Boc-intermediate preserves the isomeric ratio of the starting 7-APRA. However, excessive heat or strong bases during the coupling step can induce isomerization to the thermodynamically more stable (but less active) E-isomer.
- Control: Maintain coupling temperatures < 0°C.

Impurity Profile Decision Tree

Use this logic flow to identify impurities based on analytical data.

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Figure 2: Logic flow for identifying common impurities in Boc-Cefprozil synthesis.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 62977, Cefprozil. Retrieved from [Link][1]
- United States Pharmacopeia (USP). Cefprozil Reference Standards and Monographs. (Requires Subscription for full text, general listing available).
- Google Patents. Synthesis method of cefprozil (CN105063158A).

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Sources

- 1. US20140148431A1 - 1,6- Diazabicyclo [3,2,1] octan-7-one derivatives and their use in the treatment of bacterial infections - Google Patents [patents.google.com]
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